asymmetric crotylation using (S)-BoroPro-(-)-Pinanediol-HCl

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Compound of Interest

Compound Name:	*(S)-BoroPro-(-)-Pinanediol-HCl*
CAS No.:	*149716-73-4*
Cat. No.:	*B1147119*

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Application Notes & Protocols: Asymmetric Crotylation

A Technical Guide to Stereoselective C-C Bond Formation Using Chiral Boron Reagents

Introduction: The Significance of Asymmetric Crotylation

The asymmetric crotylation of carbonyl compounds is a cornerstone reaction in modern organic synthesis, enabling the stereocontrolled formation of carbon-carbon bonds and the generation of chiral homoallylic alcohols. These structural motifs are prevalent in a vast array of biologically active natural products, including the polyketides, which are a significant source of therapeutics.[1] The ability to precisely control the absolute and relative stereochemistry at newly formed stereocenters is therefore of paramount importance. Chiral allyl- and crotylboron reagents have emerged as exceptionally reliable and predictable tools for achieving this control, largely due to their tendency to react through highly ordered, chair-like transition states.

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[2][3] This guide provides a detailed examination of the principles and practices of asymmetric crotylation, with a focus on methodologies employing chiral diol-based boronates.

Clarification of Reagent: (S)-BoroPro-(-)-Pinanediol-HCl

Before delving into crotylation protocols, it is crucial to clarify the function of the specified reagent, **(S)-BoroPro-(-)-Pinanediol-HCl**. While this compound incorporates the versatile (-)-pinanediol chiral auxiliary, its structure is that of a proline-derived boronic acid ester.[4][5][6]

- Structure: $C_{14}H_{25}BClNO_2$
- Primary Applications: Its established applications are in medicinal chemistry as a potent and reversible inhibitor of serine proteases and in synthetic chemistry as a building block for Suzuki-Miyaura cross-coupling reactions.[4]

The key takeaway is that **(S)-BoroPro-(-)-Pinanediol-HCl** is not a crotylating agent because it lacks the requisite crotyl ($CH_2CH=CHCH_3$) group attached to the boron atom. Therefore, it cannot be directly used for the asymmetric crotylation of aldehydes. This guide will instead focus on the principles of using the pinanediol scaffold within a proper crotylboronate framework to achieve the desired transformation.

Core Principles: The Mechanism of Asymmetric Crotylboration

The remarkable stereoselectivity of crotylboration reactions is rationalized by the Zimmerman-Traxler transition state model.[2] This model posits a six-membered, chair-like transition state involving the boron atom, the aldehyde oxygen, the aldehyde carbonyl carbon, and the three carbons of the allyl/crotyl group.

Key tenets of this model include:

- Coordination: The Lewis acidic boron atom coordinates to the aldehyde's carbonyl oxygen, activating it for nucleophilic attack.

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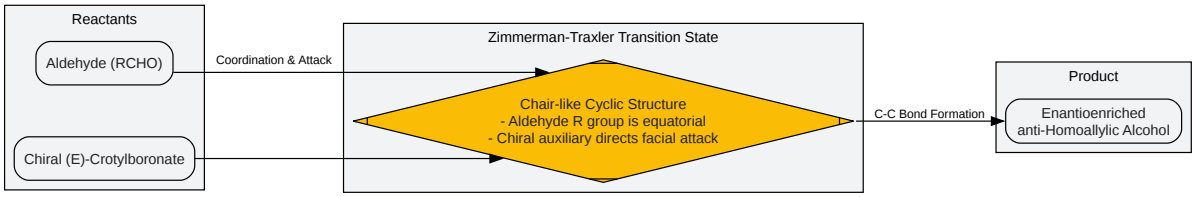
- Chair-like Conformation: The reaction proceeds through a highly ordered cyclic transition state, minimizing steric interactions. The largest substituent on the aldehyde (R group) preferentially occupies the equatorial position to avoid steric clash.
- Stereochemical Transfer: The geometry of the crotylboronate (E vs. Z) dictates the relative stereochemistry (anti vs. syn) of the product. An (E)-crotylboronate typically yields the anti-homoallylic alcohol, while a (Z)-crotylboronate produces the syn-isomer.
- Enantiocontrol: A chiral auxiliary on the boron atom, such as pinanediol, controls the facial selectivity of the aldehyde, leading to an enantiomerically enriched product.



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Caption: The Zimmerman-Traxler model for asymmetric crotylation.

Application Protocol: Asymmetric Crotylation of Aldehydes with a Pinanediol-Derived Crotylboronate

This section outlines a representative protocol for the asymmetric crotylation of an aldehyde using an in situ generated or pre-formed chiral crotylboronic ester derived from (-)-pinanediol. This approach leverages the stereodirecting ability of the pinanediol auxiliary to achieve high enantioselectivity.

I. Reagent and Equipment

- Reagents:

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- Aldehyde (e.g., benzaldehyde, hydrocinnamaldehyde)
- (E)- or (Z)-Crotylboronic acid pinacol ester
- (-)-Pinanediol
- Anhydrous Toluene or Dichloromethane (DCM)
- 4 Å Molecular Sieves (activated)
- Anhydrous base (e.g., Na_2CO_3, optional, for specific catalytic systems)[2]
- Lewis Acid catalyst (e.g., $SnCl_4$, optional, for catalytic variants)[2]
- Workup reagents: 3N NaOH, 30% H_2O_2
- Extraction/Purification: Ethyl acetate, brine, anhydrous $MgSO_4$, silica gel

- Equipment:
  - Schlenk flask or oven-dried round-bottom flask with a magnetic stir bar
  - Septa and needles for inert atmosphere transfers
  - Low-temperature cooling bath (e.g., dry ice/acetone, -78 °C)
  - Magnetic stir plate
  - Rotary evaporator
  - Flash chromatography setup

II. Experimental Workflow

The general workflow involves the reaction of the chiral crotylboronate with the aldehyde at low temperature, followed by an oxidative workup to cleave the boronate ester and yield the final alcohol product.

Caption: General experimental workflow for asymmetric crotylation.

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III. Step-by-Step Protocol

This protocol is a general representation. Stoichiometry and reaction times may require optimization for specific substrates.

- Preparation: To a flame-dried Schlenk flask equipped with a magnetic stir bar, add activated 4 Å molecular sieves (approx. 50 mg per 0.25 mmol of aldehyde). Seal the flask with a septum and purge with an inert atmosphere (Nitrogen or Argon) for 10-15 minutes.
- Reagent Charging & Cooling: Add anhydrous toluene (1.0 mL per 0.25 mmol of aldehyde) via syringe. If using a pre-formed chiral crotylboronate derived from (-)-pinanediol, add it now (1.1 - 1.5 equivalents relative to the aldehyde). Cool the flask to -78 °C in a dry ice/acetone bath and stir for 15 minutes.
    - Expert Insight:The use of molecular sieves is critical to scavenge any trace water, which can hydrolyze the boronate ester and lead to a racemic background reaction.
- Aldehyde Addition: Add the aldehyde (1.0 eq., 0.250 mmol) dropwise to the cold, stirring solution.
- Reaction Monitoring: Allow the reaction to stir at -78 °C for 3-4 hours. The progress can be monitored by thin-layer chromatography (TLC) by quenching a small aliquot of the reaction mixture.
- Reaction Quench: Once the aldehyde is consumed, allow the reaction to warm to 0 °C.
- Oxidative Workup: To the reaction mixture, add 3N aqueous NaOH (0.5 mL) followed by the slow, dropwise addition of 30% H_2O_2 (0.5 mL) at 0 °C.[7]
    - Causality Note:This oxidative workup is essential. The basic peroxide solution cleaves the B-C bond and oxidizes the boronate ester to boric acid and the corresponding diol (pinanediol), liberating the desired homoallylic alcohol product.
- Extraction: Remove the cooling bath and stir the biphasic mixture vigorously at room temperature for at least 3 hours. Transfer the mixture to a separatory funnel, dilute with ethyl acetate, and separate the layers. Wash the organic layer with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.

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- Purification and Analysis: Purify the crude product by flash column chromatography on silica gel. Determine the diastereomeric ratio (dr) by ^{1}H NMR analysis and the enantiomeric excess (ee) by chiral HPLC or SFC analysis.

Expected Results: Substrate Scope and Selectivity

The pinanediol-controlled asymmetric crotylation is effective for a range of aldehydes. The following table summarizes typical outcomes. High diastereoselectivity and enantioselectivity are generally observed, particularly for aliphatic aldehydes.[2]

Aldehyde Substrate	Crotylboronate Geometry	Expected Major Product	Typical Diastereomeric Ratio (dr)	Typical Enantiomeric Ratio (er) / ee
Benzaldehyde	(E)	anti	>95:5	90:10 to 95:5 (80-90% ee)
Benzaldehyde	(Z)	syn	>95:5	90:10 to 95:5 (80-90% ee)
Hydrocinnamaldehyde	(E)	anti	>95:5	up to 98:2 (96% ee)
Cyclohexanecarboxaldehyde	(E)	anti	>95:5	up to 98:2 (96% ee)
Acrolein	(E)	anti	>90:10	85:15 to 90:10 (70-80% ee)

Note: Data is representative and synthesized from literature precedents on related chiral diol-controlled systems.[2][7]

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